

Physical properties of 3,4-Dibromothiophene melting and boiling point

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Compound of Interest

Compound Name: 3,4-Dibromothiophene

Cat. No.: B032776

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Technical Guide: Physical Properties of 3,4-Dibromothiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **3,4-Dibromothiophene**, specifically its melting and boiling points. This document includes tabulated data for quick reference, outlines the standard experimental methodologies for determining these properties, and presents a logical workflow for their verification.

Core Physical Properties of 3,4-Dibromothiophene

3,4-Dibromothiophene is a halogenated heterocyclic compound with the chemical formula C₄H₂Br₂S. Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its application in organic synthesis and materials science.

Data Presentation

The key physical properties of **3,4-Dibromothiophene** are summarized in the table below for easy reference and comparison.



Physical Property	Value	Notes
Melting Point	4-5 °C[1][2][3]	
Boiling Point	221-222 °C[1][2]	At standard atmospheric pressure.
100 °C	At a reduced pressure of 12 mmHg.	
Density	2.188 g/mL at 25 °C	
Refractive Index	1.640 at 20 °C	_

Experimental Protocols

While specific experimental documentation for the determination of these values for **3,4- Dibromothiophene** is not publicly detailed, the following are standard and widely accepted methodologies for ascertaining the melting and boiling points of organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range.

Methodology:

- Sample Preparation: A small amount of the solid **3,4-Dibromothiophene** is finely powdered. This is crucial for uniform heat distribution. The powdered sample is then packed into a thinwalled glass capillary tube, sealed at one end, to a height of about 2-3 mm.
- Apparatus: A melting point apparatus is used, which typically consists of a heated block to hold the capillary tube, a thermometer or a digital temperature probe, and a viewing lens to observe the sample.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.



 Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For pure substances, this range is typically narrow (0.5-1 °C).

Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Due to the high boiling point of **3,4-Dibromothiophene**, a microscale method is often preferred to minimize the amount of substance required and to ensure safety.

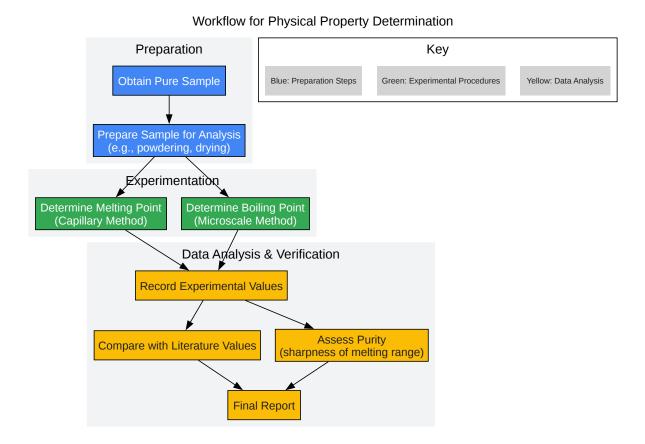
Methodology:

- Apparatus Setup: A small quantity of liquid 3,4-Dibromothiophene (a few drops) is placed in a small test tube or a specialized boiling point tube. A capillary tube, sealed at one end, is inverted and placed within the liquid.
- Heating: The apparatus is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube with mineral oil) or a metal heating block. The heating is done gradually.
- Observation: As the temperature rises, the air trapped in the inverted capillary tube will expand and exit as a slow stream of bubbles. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Measurement: The heat source is then removed. The liquid will begin to cool, and the stream
 of bubbles will slow down and eventually stop. The temperature at which the liquid is drawn
 back into the capillary tube is recorded as the boiling point.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a chemical compound like **3,4-Dibromothiophene**.





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Caption: Logical workflow for determining physical properties.



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